

Elacestrant ELEVATE trial combination targeted agents

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Elacestrant

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ELEVATE Trial Application Notes

Scientific Rationale and Trial Design

The phase 1b/2 ELEVATE trial is an open-label, umbrella study designed to evaluate **elacestrant in combination with multiple targeted therapies** for patients with ER+/HER2- locally advanced or metastatic breast cancer [1]. Its primary objective is to determine the safety, recommended phase 2 dose (RP2D), and efficacy of these combinations to overcome diverse endocrine resistance pathways.

The trial is structured into multiple cohorts, investigating **elacestrant** paired with CDK4/6 inhibitors (abemaciclib, palbociclib, ribociclib) and inhibitors of the PI3K/AKT/mTOR pathway (alpelisib, everolimus, capivasertib) [2] [1]. This design positions **elacestrant** as a potential novel endocrine therapy (ET) backbone for all-oral combination regimens, aiming to delay the need for chemotherapy or antibody-drug conjugates [3].

Key Efficacy Findings

Updated results from the ELEVATE trial presented at the 2025 ASCO Annual Meeting show encouraging preliminary efficacy for **elacestrant** combinations. The data below focus on the ribociclib and everolimus

cohorts in patients who had received prior endocrine therapy and a CDK4/6 inhibitor [3].

Table 1: Preliminary Efficacy of **Elacestrant** Combinations in the ELEVATE Trial

Combination Therapy	Median Progression-Free Survival (PFS)	Recommended Phase 2 Dose (RP2D)
Elacestrant + Ribociclib	7.8 months [3]	Elacestrant 345 mg + Ribociclib 400 mg daily (3 weeks on/1 week off) [3] [2]
Elacestrant + Everolimus	8.3 months [3]	Elacestrant 345 mg + Everolimus 7.5 mg daily [3]

These findings are consistent with data from the **elacestrant** plus abemaciclib cohort presented earlier, which also showed favorable preliminary efficacy and safety [1].

Safety and Tolerability Profile

The safety profiles of **elacestrant** combinations in the ELEVATE trial are consistent with the known profiles of each targeted agent when combined with standard-of-care endocrine therapy [3] [1]. Most adverse events (AEs) were mild (Grade 1-2), and the safety profiles were manageable across cohorts [3].

Table 2: Common and Notable Grade ≥ 3 Treatment-Emergent Adverse Events (TEAEs)

Adverse Event	Elacestrant + Ribociclib (RP2D)	Elacestrant + Everolimus (RP2D)
Most Common TEAEs	Consistent with known profiles of ribociclib + ET [3]	Consistent with known profiles of everolimus + ET [3]
Grade ≥ 3 TEAEs	Manageable, with specific dose adjustments (e.g., ribociclib reduction to 400 mg) implemented for tolerability [3] [2]	Manageable, with a safety profile consistent with everolimus plus standard ET [3]

Experimental Protocols

Patient Selection and Dosing Protocol

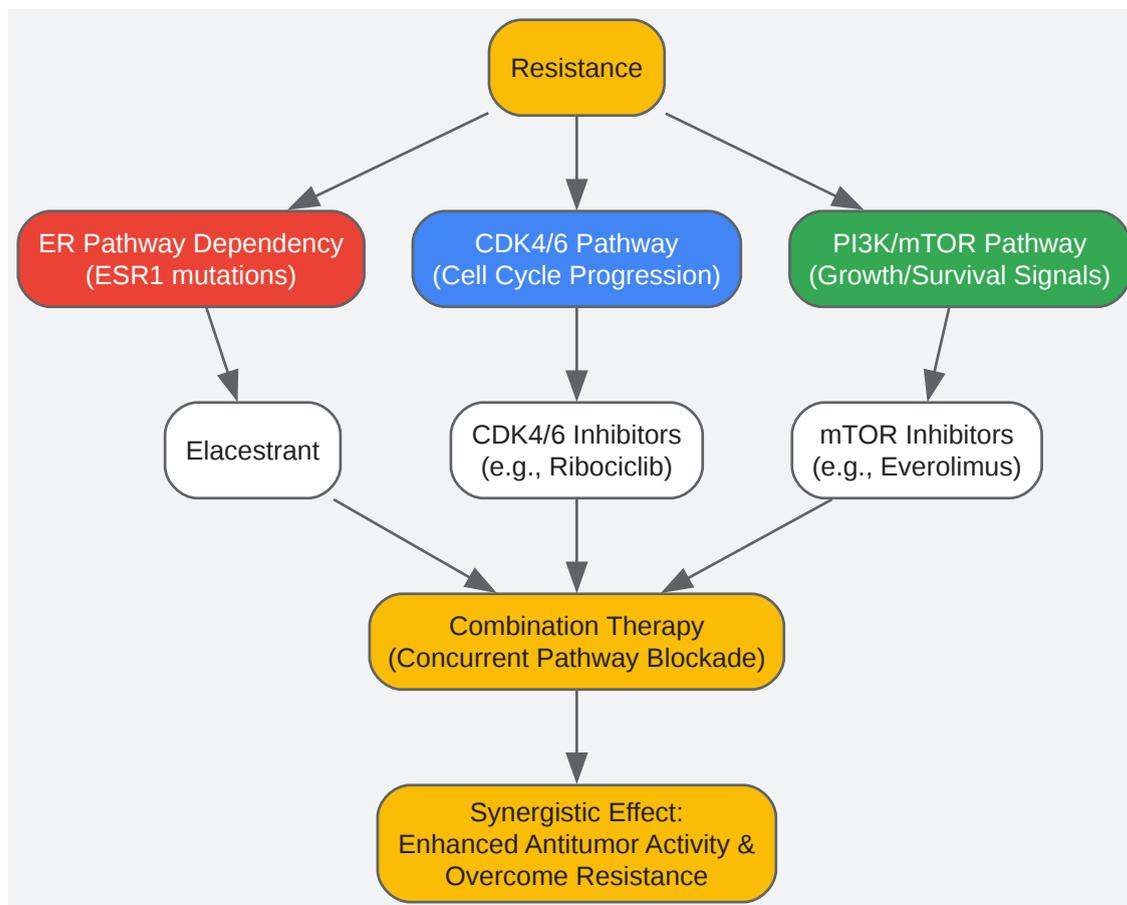
- **Inclusion Criteria:** The trial enrolls adult patients with histologically or cytologically confirmed ER+/HER2- locally advanced or metastatic breast cancer. Key inclusion factors are prior treatment with endocrine therapy and a CDK4/6 inhibitor, and measurable or evaluable disease [1].
- **Dosing Administration:** Patients receive the RP2D for each combination orally with food [4]. For the ribociclib combination, the schedule is 3 weeks of daily dosing followed by a 1-week break [2]. For the everolimus combination, dosing is continuous.
- **Dose Modification Guidelines:** The protocol allows for dose reductions to manage toxicity. For example, the ribociclib dose was reduced to 400 mg from a higher dose to optimize the balance between efficacy and tolerability [2].

Efficacy and Safety Assessment Methodology

- **Primary Efficacy Endpoint: Progression-Free Survival (PFS)** is a key endpoint, defined as the time from randomization to disease progression or death from any cause. Tumor assessments are performed regularly using standard RECIST v1.1 criteria [5].
- **Safety Monitoring:** Safety is evaluated through continuous monitoring of treatment-emergent adverse events (TEAEs), graded according to the National Cancer Institute's Common Terminology Criteria for Adverse Events (CTCAE). Specific monitoring for known class effects (e.g., dyslipidemia with **elacestrant**, hematological toxicities with ribociclib, stomatitis with everolimus) is mandated [6] [3].
- **Laboratory Assessments:** Schedule regular blood tests to monitor lipid profiles (due to the risk of hypercholesterolemia and hypertriglyceridemia), liver function (AST, ALT), renal function (creatinine), and complete blood count [6].

Visualizing the Scientific Rationale

The following diagram illustrates the scientific rationale behind the combination strategies tested in the ELEVATE trial, highlighting how **elacestrant** and its partner drugs simultaneously target different resistance pathways.



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Discussion and Future Directions

The ELEVATE trial establishes a strong foundation for using **elacestrant** as a backbone for combination therapy in ER+/HER2- mBC. The preliminary efficacy and manageable safety of **elacestrant** with ribociclib or everolimus support further clinical development [3] [1]. The determination of RP2Ds for these combinations is a critical step for designing subsequent phase 3 trials.

Future directions include the ongoing **phase 3 ADELA trial (NCT06382948)**, which will further evaluate the combination of **elacestrant** and everolimus in a randomized, double-blinded setting for patients with ESR1-mutated tumors progressing on ET and a CDK4/6 inhibitor [1]. The ELEVATE trial continues to explore other combinations, such as with cappingasertib and alpelisib, to fully elucidate **elacestrant**'s potential in overcoming diverse resistance mechanisms.

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